Application Notes and Protocols for CAY10404 Administration in Animal Models of Arthritis

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Compound of Interest		
Compound Name:	CAY10404	
Cat. No.:	B1668644	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rheumatoid arthritis (RA) is a chronic autoimmune disease characterized by synovial inflammation and progressive joint destruction. Animal models of arthritis are indispensable tools for understanding the pathophysiology of RA and for the preclinical evaluation of novel therapeutic agents. **CAY10404** is a potent and selective inhibitor of cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory cascade responsible for the production of prostaglandins. Elevated levels of COX-2 and its product, prostaglandin E2 (PGE2), are strongly implicated in the pathogenesis of arthritis, contributing to inflammation, pain, and tissue damage. These application notes provide a comprehensive guide for the administration and evaluation of **CAY10404** in the Collagen-Induced Arthritis (CIA) mouse model, a widely used and clinically relevant model of RA.
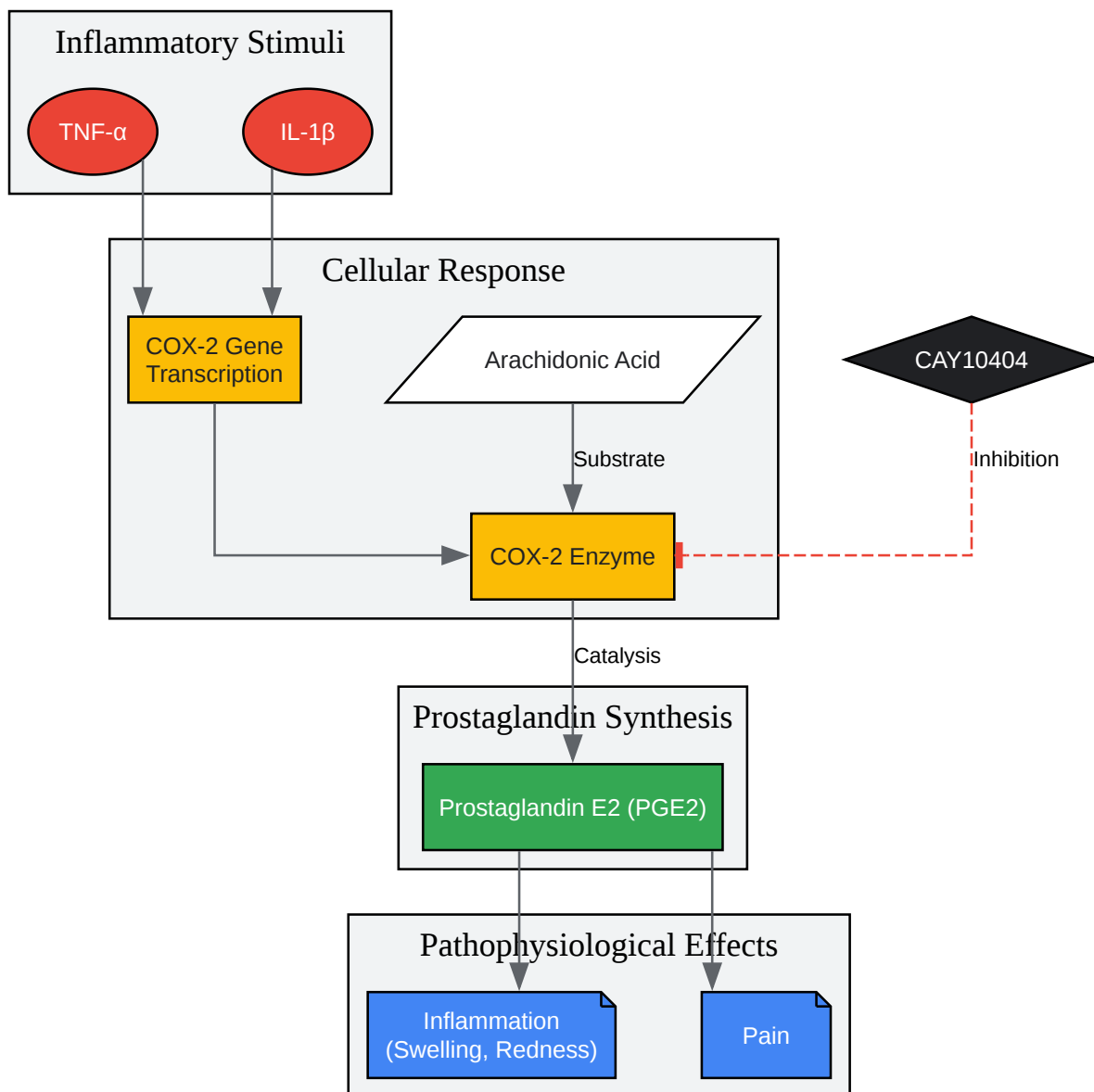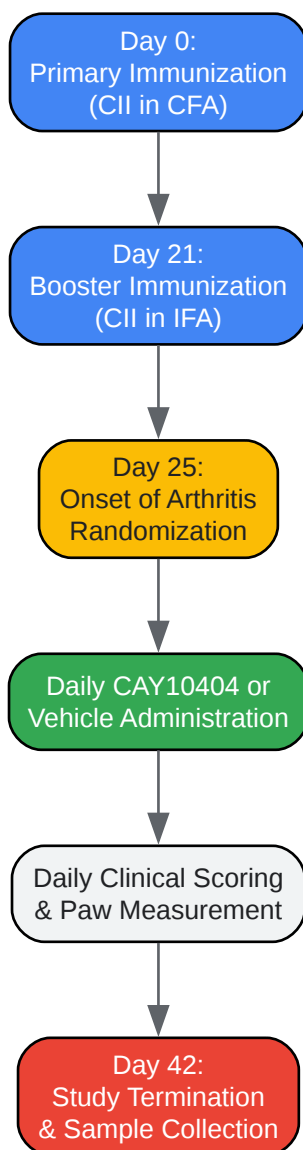
CAY10404: A Selective COX-2 Inhibitor

CAY10404 is a chemical compound that selectively inhibits the COX-2 enzyme over COX-1. This selectivity is advantageous as COX-1 is constitutively expressed in many tissues and plays a role in physiological functions such as maintaining the integrity of the gastric mucosa and mediating platelet aggregation. By specifically targeting the inducible COX-2 enzyme, which is upregulated during inflammation, **CAY10404** is expected to exert anti-inflammatory effects with a potentially reduced risk of gastrointestinal side effects associated with non-selective NSAIDs.

Tech Support

Signaling Pathway of **CAY10404** in Arthritis

In the context of arthritis, pro-inflammatory stimuli such as TNF-α and IL-1β trigger the upregulation of COX-2 in synovial fibroblasts, macrophages, and other immune cells. COX-2 then catalyzes the conversion of arachidonic acid to prostaglandin H2 (PGH2), which is further metabolized to various prostaglandins, including PGE2. PGE2 is a potent inflammatory mediator that promotes vasodilation, increases vascular permeability, and sensitizes nociceptors, leading to the classic signs of inflammation: swelling, redness, and pain. **CAY10404**, by inhibiting COX-2, blocks the production of PGE2, thereby mitigating these inflammatory responses.

 Tech Support

Inflammatory Stimuli

TNF-α   IL-1β

Cellular Response

COX-2 Gene Transcription

Arachidonic Acid

CAY10404

Substrate

COX-2 Enzyme

Inhibition

Catalysis

Prostaglandin Synthesis

Prostaglandin E2 (PGE2)

Pathophysiological Effects

Inflammation (Swelling, Redness)

Pain

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┌─────────────────────────┐
│       Day 0:            │
│  Primary Immunization   │
│     (CII in CFA)        │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│      Day 21:           │
│  Booster Immunization   │
│     (CII in IFA)        │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│      Day 25:           │
│   Onset of Arthritis    │
│     Randomization       │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Daily CAY10404 or     │
│  Vehicle Administration │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Daily Clinical Scoring │
│   & Paw Measurement     │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│      Day 42:           │
│   Study Termination     │
│   & Sample Collection   │
└─────────────────────────┘
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